

Technical Guide: 2- ((Dimethylamino)methyl)pyridin-3-ol (CAS 2168- 13-0)

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Compound of Interest

Compound Name: 2-((Dimethylamino)methyl)pyridin-3-ol

Cat. No.: B146744

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Abstract

This technical guide provides a comprehensive overview of **2-((Dimethylamino)methyl)pyridin-3-ol**, CAS number 2168-13-0. It is a pyridine derivative with known applications as a key intermediate in the synthesis of various chemical entities. This document consolidates its chemical and physical properties, provides a detailed experimental protocol for its synthesis, and outlines its known biological significance, primarily as a precursor to more complex molecules. The information is presented to support research and development activities in medicinal chemistry and related fields.

Chemical and Physical Properties

2-((Dimethylamino)methyl)pyridin-3-ol is a solid at room temperature.[\[1\]](#)[\[2\]](#) Its properties are summarized in the tables below, compiled from various sources.

Table 1: General and Physical Properties

Property	Value	Source(s)
CAS Number	2168-13-0	[1] [3] [4]
Molecular Formula	C ₈ H ₁₂ N ₂ O	[1] [3] [4]
Molecular Weight	152.19 g/mol	[3] [4]
Appearance	White or beige crystalline powder	[5]
Melting Point	55-60 °C	[6]
56-59 °C (lit.)	[5]	
Boiling Point	98 °C (4 mmHg)	[5] [6]
Storage Temperature	Room Temperature, Sealed in Dry Conditions	[1] [7]

Table 2: Chemical Identifiers

Identifier Type	Identifier	Source(s)
IUPAC Name	2-[(dimethylamino)methyl]pyridin-3-ol	[1] [3]
InChI	1S/C8H12N2O/c1-10(2)6-7-8(11)4-3-5-9-7/h3-5,11H,6H2,1-2H3	[1] [3]
InChIKey	NUMYETXZBQVFDX-UHFFFAOYSA-N	[1] [3]
SMILES	CN(C)CC1=NC=CC=C1O	[6]

Table 3: Spectral Data References

Spectral Data Type	Availability	Source(s)
FTIR Spectra	Available (Crystalline Phase, Melt)	[3]
ATR-IR Spectra	Available	[3]
Vapor Phase IR Spectra	Available	[3]
Mass Spectrum (EI)	Data Available	[8]
NMR, HPLC, LC-MS	Data Available from Supplier	[9]

Synthesis

The primary method for the synthesis of **2-((Dimethylamino)methyl)pyridin-3-ol** is the Mannich reaction.[10] This reaction involves the aminoalkylation of an acidic proton located on an organic compound. In this case, 3-pyridol is reacted with formaldehyde and dimethylamine.

Experimental Protocol: Mannich Reaction Synthesis

Materials:

- 3-hydroxypyridine (2.10 mol)
- 50% aqueous dimethylamine (228 g)
- 36% aqueous formaldehyde (210 g)
- Water (500 mL)

Procedure:

- To a solution of 3-hydroxypyridine (200 g, 2.10 mol) in water (500 mL), sequentially add 50% aqueous dimethylamine (228 g) and 36% aqueous formaldehyde (210 g).[11]
- Stir the reaction mixture at room temperature.[11]
- Heat the mixture to 50 °C and maintain this temperature for 4 hours.[11]

- Upon completion of the reaction, remove the solvent by distillation under reduced pressure.
[11]
- Collect the precipitated crystals by filtration to yield 2-((dimethylamino)methyl)-3-hydroxypyridine.[11]

Expected Yield: 65% (207 g)[11]

Biological Significance and Applications

While **2-((Dimethylamino)methyl)pyridin-3-ol** is noted for its potential as a building block in the synthesis of pharmaceuticals, its most documented role is as a direct precursor to the carbamate nerve agent EA-4056.[10][12]

The compound itself is classified as a skin and eye irritant and may cause respiratory irritation.
[1] Due to its role as a precursor to a highly toxic substance, handling should be performed with appropriate safety precautions.

The pyridine-2-methylamine scaffold, to which this compound belongs, has been investigated for other biological activities. For instance, derivatives of this scaffold have been identified as inhibitors of the Mycobacterial membrane protein Large 3 (MmpL3), a promising target for new antitubercular agents.[11] However, specific biological activity data for **2-((Dimethylamino)methyl)pyridin-3-ol** in this or other contexts is not readily available in the public domain.

Visualizations

Synthesis and Conversion Workflow

The following diagram illustrates the synthesis of **2-((Dimethylamino)methyl)pyridin-3-ol** via the Mannich reaction and its subsequent use as a precursor.



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